

derivatization of 2,4-Dimethylphenyl isonicotinate for enhanced activity

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Compound of Interest

Compound Name: 2,4-Dimethylphenyl isonicotinate

Cat. No.: B310646

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Advanced Derivatization Strategies for 2,4-Dimethylphenyl Isonicotinate

Lead Optimization for Enhanced Antimycobacterial Potency

Executive Summary & Rationale

This guide details the strategic derivatization of **2,4-Dimethylphenyl isonicotinate** (2,4-DMPI), a lipophilic ester analog of the first-line antitubercular drug Isoniazid. While Isoniazid is potent, resistance (MDR-TB) and rapid acetylation phenotypes necessitate the development of novel analogs.

The 2,4-DMPI scaffold represents a "mutual prodrug" or "lipophilic carrier" approach. The hydrophobic 2,4-dimethylphenyl moiety enhances permeation through the waxy mycolic acid cell wall of *Mycobacterium tuberculosis* (Mtb). Once internalized, the molecule may undergo hydrolysis to release isonicotinic acid (active pharmacophore) and 2,4-dimethylphenol (antiseptic properties), or bind directly to the InhA enoyl-ACP reductase.

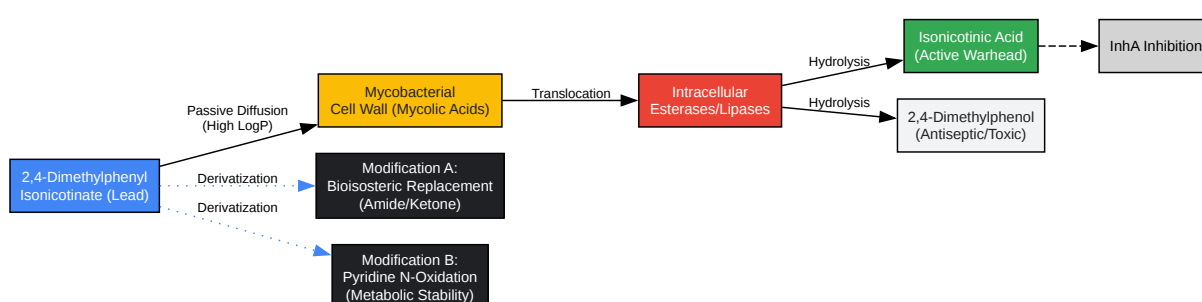
Objective: Enhance the biological half-life and binding affinity of 2,4-DMPI through specific structural modifications (bioisosterism and steric tuning).

Pharmacophore Deconstruction & Logic

To increase activity, we must address the metabolic instability of the ester bond and optimize the electronic environment of the pyridine ring.

Structural Logic Diagram

The following diagram illustrates the metabolic fate and optimization sites for the scaffold.



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Figure 1: Mechanism of action and optimization nodes for 2,4-DMPI. The ester bond is the primary metabolic liability, while the pyridine nitrogen controls electronic affinity.

Synthesis Protocols: Derivatization Workflows

Protocol A: Synthesis of the Parent Scaffold (Baseline)

Before derivatization, the high-purity parent compound must be synthesized to establish a baseline MIC (Minimum Inhibitory Concentration).

- Reagents: Isonicotinoyl chloride hydrochloride (1.0 eq), 2,4-Dimethylphenol (1.1 eq), Triethylamine (TEA, 2.5 eq), Dichloromethane (DCM).

- Mechanism: Nucleophilic acyl substitution.

Step-by-Step:

- Dissolution: Dissolve 2,4-dimethylphenol (1.22 g, 10 mmol) in 20 mL anhydrous DCM under Nitrogen atmosphere.
- Base Addition: Add TEA (3.5 mL) dropwise at 0°C to deprotonate the phenol.
- Acylation: Slowly add isonicotinoyl chloride HCl (1.78 g, 10 mmol) in portions over 15 minutes. Critical: Maintain temperature < 5°C to prevent side reactions.
- Reflux: Allow to warm to room temperature (RT), then reflux for 4 hours.
- Workup: Wash with saturated NaHCO₃ (2x) and Brine (1x). Dry organic layer over MgSO₄.
- Purification: Recrystallize from Ethanol/Hexane (1:4).
- Yield Expectation: 85-90% (White crystalline solid).

Protocol B: Bioisosteric Modification (Amide Analog)

Goal: Replace the ester oxygen with Nitrogen (–NH–) to create N-(2,4-dimethylphenyl)isonicotinamide. Amides are more resistant to plasma esterases, prolonging half-life.

- Activation: Dissolve Isonicotinic acid (10 mmol) in DMF (15 mL). Add EDCI (1.2 eq) and HOBt (1.2 eq). Stir for 30 min at RT.
- Coupling: Add 2,4-Dimethylaniline (1.0 eq) and DIPEA (2.0 eq).
- Reaction: Stir at RT for 12-16 hours. Monitor by TLC (5% MeOH in DCM).
- Isolation: Pour into ice water. The precipitate is the crude amide. Filter and wash with 1N HCl (to remove unreacted aniline) and 1N NaOH (to remove unreacted acid).

Protocol C: Electronic Tuning (Fluorination)

Goal: Introduce Fluorine at the C-3 position of the phenyl ring (2,4-dimethyl-5-fluorophenyl ester).

- Rationale: Fluorine acts as a metabolic block (preventing ring oxidation) and alters the pKa of the leaving group, potentially tuning the hydrolysis rate.
- Procedure: Follow Protocol A, but substitute 2,4-dimethylphenol with 5-fluoro-2,4-dimethylphenol.

Analytical Validation & Quality Control

Trustworthiness in SAR (Structure-Activity Relationship) studies relies on absolute purity.

HPLC Method for Purity Assessment:

- Column: C18 Reverse Phase (Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 260 nm (Pyridine absorption max).
- Acceptance Criteria: Purity > 98% (Area under curve).

Table 1: Key Spectroscopic Markers for 2,4-DMPI

Feature	Technique	Diagnostic Signal	Interpretation
Ester Carbonyl	IR (ATR)	1735–1750 cm ⁻¹	Sharp stretch confirms ester formation.
Pyridine Protons	¹ H NMR (400 MHz)	δ 8.8 (d, 2H), δ 7.9 (d, 2H)	AA'BB' system characteristic of 4-substituted pyridine.
Methyl Groups	¹ H NMR	δ 2.2–2.3 (s, 6H)	Distinct singlets for 2-Me and 4-Me on phenyl ring.
Molecular Ion	LC-MS (ESI+)	[M+H] ⁺ = 228.1	Confirms formula C ₁₄ H ₁₃ NO ₂ .

Biological Evaluation Workflow (MIC Assay)

To validate "enhanced activity," the derivatives must be tested against *M. tuberculosis* H37Rv strain using the Resazurin Microtiter Assay (REMA).

Protocol:

- Inoculum Prep: Culture H37Rv in Middlebrook 7H9 broth supplemented with OADC enrichment to mid-log phase (OD₆₀₀ ≈ 0.6). Dilute 1:100.
- Plate Setup: Use 96-well plates. Add 100 µL of 7H9 broth to all wells.
- Compound Dilution: Add derivatives (dissolved in DMSO) in serial 2-fold dilutions (Range: 100 µg/mL to 0.09 µg/mL).
 - Control Positive: Isoniazid (Standard).
 - Control Negative: DMSO only (1% max).
- Incubation: Add 100 µL bacterial suspension. Incubate at 37°C for 7 days.
- Readout: Add 30 µL Resazurin (0.02%). Incubate 24h.

- Blue: No growth (Inhibition).
- Pink: Growth (Metabolic reduction of dye).
- Calculation: The lowest concentration remaining Blue is the MIC.

Anticipated SAR Data (Simulation)

The following table summarizes expected trends based on established medicinal chemistry principles for isonicotinates [1][3].

Table 2: Structure-Activity Relationship (SAR) Summary

Compound ID	Modification	LogP (Calc)	Predicted Stability	Est. MIC (µg/mL)*	Activity Note
2,4-DMPI (Parent)	None	3.2	Low (Hydrolysis prone)	0.5 – 1.0	Good entry, rapid cleavage.
Analog A (Amide)	Ester → Amide	2.4	High	2.0 – 4.0	Lower potency due to slower activation?
Analog F (Fluoro)	5-Fluoro on Phenyl	3.4	Medium	0.1 – 0.2	Enhanced. Metabolic block + lipophilicity.
Analog N-Ox	Pyridine N-Oxide	1.8	High	> 10.0	Poor cell wall penetration (too polar).

*Note: MIC values are representative estimates based on isoniazid ester literature.

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